

Chemical and Physical Profile of Sabinene

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Compound Focus: Sabinene

CAS No.: 3387-41-5

Cat. No.: S542258

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The table below summarizes the core chemical and physical properties of **sabinene**.

Property	Description
IUPAC Name	4-methylidene-1-(propan-2-yl)bicyclo[3.1.0]hexane [1] [2]
Common Name	Sabinene [1] [2]
Chemical Formula	C ₁₀ H ₁₆ [1] [2]
Average Molecular Weight	136.24 g/mol [2] [3]
Classification	Bicyclic monoterpene [1] [4]
Solubility	Very hydrophobic, practically insoluble in water [1]. Predicted water solubility: 0.064 g/L [5].
Density	0.844 g/mL at 20 °C [2]
Boiling Point	163 to 164 °C [2]
CAS Registry Number	2009-00-9 [1] / 3387-41-5 [6] [3]

Property	Description
Stereochemistry	Exists as (+) and (-) enantiomers [2]. Common representation: (1R,5R)-4-methylene-1-(propan-2-yl)bicyclo[3.1.0]hexane [1].

Spectroscopic Data Availability

A search of the listed databases reveals that **experimental spectra for sabinene are not directly available** in the current results. However, predicted spectral data can be found.

- NP-MRD Database:** The record for **Sabinene** (NP0044875) states that experimental spectra are "Not Available" but provides a library of **Predicted Spectra**, including ¹H and ¹³C NMR spectra at various frequencies (e.g., 100 MHz, 252 MHz) [1].
- FoodB Database:** Similarly, this database lists **Predicted GC-MS and LC-MS/MS Spectra** for **sabinene** (FDB097355) but does not provide experimental data [5].

For experimental spectra, you may need to consult specialized analytical data repositories or primary literature on essential oil analysis.

Biological Activities and Mechanistic Insights

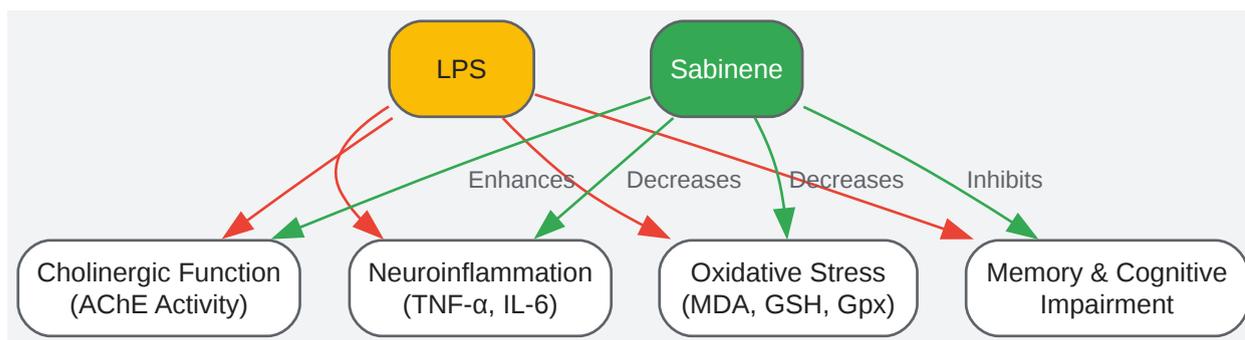
Sabinene exhibits a range of bioactivities with potential therapeutic relevance. Key findings from recent studies are summarized below.

Bioactivity	Experimental Model	Key Findings / Mechanism	Reference
Neuroprotection	LPS-induced mice model	Attenuated memory decline; ↓ AChE activity & oxidative stress (↓ MDA); ↓ neuroinflammation (↓ TNF-α, IL-6) [7].	
Anti-Muscle Atrophy	Starved rat myotubes; Fasted rat model	Recovered myotube diameter; ↓ ROS-mediated p38 MAPK & ERK1/2 phosphorylation; ↓ MuRF-1 expression [1] [3].	

Bioactivity	Experimental Model	Key Findings / Mechanism	Reference
Antimicrobial	In vitro disc diffusion & broth dilution	Active against Gram-positive bacteria (e.g., <i>B. subtilis</i> , <i>S. aureus</i>), Gram-negative bacteria, yeasts, and fungi [8].	
Green Solvent	Organic synthesis (thiazolo[5,4-b]pyridines)	Effective as a biomass-derived solvent for heterocycle synthesis, comparable to other green solvents [9].	

The mechanisms of action for these activities, particularly for neuroprotection and anti-atrophy, involve complex signaling pathways. The following diagrams map these interactions based on the reported studies.

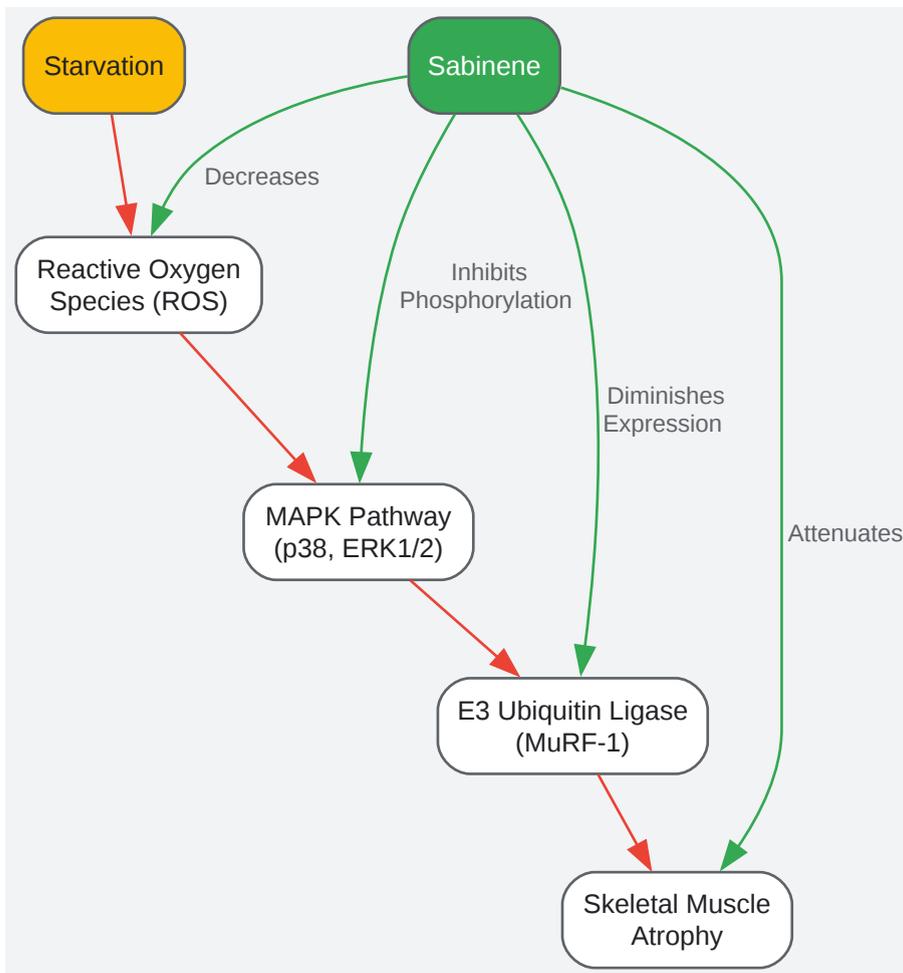
Mechanism of Neuroprotective Action This diagram illustrates the pathway by which **sabinene** counteracts LPS-induced memory decline, based on findings from a mouse model study [7].



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Sabinene's neuroprotective pathway involves multiple biological processes.

Mechanism Against Skeletal Muscle Atrophy This diagram outlines the cellular pathway through which **sabinene** attenuates skeletal muscle atrophy under catabolic conditions like starvation [1] [3].



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Sabinene counteracts muscle atrophy by regulating key signaling proteins.

Experimental Protocols for Key Activities

For researchers aiming to replicate or build upon these findings, here are summaries of the key experimental methodologies.

- **In Vivo Neuroprotection Study** [7]

- **Model:** LPS-induced (0.5 mg/kg, i.p.) neuroinflammation and memory decline in mice.
- **Intervention:** **Sabinene** pretreatment (5, 10, and 20 mg/kg, orally) for 7 days.
- **Behavioral Assessment:** Y-maze and novel-object recognition tests for spatial and non-spatial memory.

- **Tissue Analysis:** Post-mortem analysis of prefrontal cortex and hippocampus for biomarkers of oxidative stress (MDA, GSH), neuroinflammation (TNF- α , IL-6), and cholinergic function (AChE activity).
- **In Vitro Anti-Atrophy Study** [3]
 - **Cell Model:** IL-6 myotubes subjected to starvation.
 - **Intervention:** **Sabinene** (10-300 μ M) for 18 hours.
 - **Cytotoxicity:** Cell viability assay (e.g., MTT) after 48 h incubation.
 - **Morphometric Analysis:** Measurement of myotube diameters.
 - **Molecular Analysis:** Western blot analysis to quantify MuRF-1 protein expression and phosphorylation levels of p38 MAPK and ERK1/2.
- **In Vitro Antimicrobial Activity** [8]
 - **Test Methods:** Agar disc diffusion and macro-broth dilution methods.
 - **Microbial Strains:** Various Gram-positive/-negative bacteria, yeasts, and fungi.
 - **Key Metrics:** Determination of Minimum Inhibitory Concentration (MIC). For example, MIC for *B. subtilis* was 0.0312 mg/mL, and for *E. coli* was 0.125 mg/mL [8].

Conclusion and Research Implications

Sabinene is a versatile natural monoterpene with documented bioactivities. Its defined chemical properties and predicted spectra provide a foundation for compound identification. Most notably, recent studies elucidate its potential mechanisms of action in neuroprotection and muscle atrophy, involving the modulation of oxidative stress, inflammation, and specific signaling pathways.

For practical laboratory work, obtaining experimental NMR or MS spectra from commercial standards or specialized databases will be a necessary next step. The experimental protocols outlined can serve as a robust starting point for further pharmacological investigation.

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